Technical Application Note: Scalable Synthesis of 5-Amino-2-(hexyloxy)benzoic Acid

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Compound of Interest

Compound Name:	*Benzoic acid, 5-amino-2-(hexyloxy)-*
CAS No.:	*13851-60-0*
Cat. No.:	*B1666658*

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Abstract & Application Scope

This application note details the synthesis of 5-amino-2-(hexyloxy)benzoic acid, a lipophilic derivative of the anti-inflammatory drug Mesalazine (5-aminosalicylic acid or 5-ASA).[1] While 5-ASA is a cornerstone in treating Inflammatory Bowel Disease (IBD), its high polarity limits membrane permeability and systemic bioavailability.[1] The introduction of a hexyloxy chain at the

-position increases lipophilicity (

), potentially altering pharmacokinetics or serving as a mesogenic core for liquid crystal materials.

This protocol utilizes a four-step synthetic route starting from salicylic acid.[1] Unlike direct alkylation strategies that suffer from poor regioselectivity (O- vs. ester-alkylation) and zwitterionic purification issues, this route employs an ester-protection strategy to ensure high purity (>98%) suitable for pharmaceutical research and material science applications.[1]

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Retrosynthetic Analysis & Strategy

The synthesis is designed to avoid the formation of the 3-nitro isomer and to prevent the formation of the hexyl ester byproduct during the alkylation step.

Reaction Scheme

The pathway follows: Nitration

Esterification

Williamson Ether Synthesis

Saponification/Reduction.

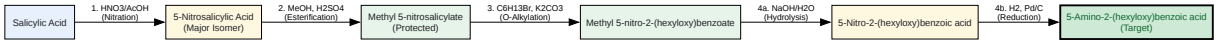

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Figure 1: Step-wise synthetic pathway ensuring regioselectivity and high purity.

Experimental Protocols

Phase 1: Regioselective Nitration

Objective: Synthesize 5-nitrosalicylic acid (5-NSA).[1] Rationale: Direct nitration of salicylic acid is highly selective for the 5-position due to the directing effects of the hydroxyl (ortho/para) and carboxyl (meta) groups.[2]

Reagents:

- Salicylic Acid (1.0 eq)
- Nitric Acid (HNO

  , 65-70%)[1]
- Acetic Acid (Glacial, solvent)[3]

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Protocol:

- Dissolution: In a 500 mL round-bottom flask, dissolve 13.8 g (0.1 mol) of Salicylic Acid in 40 mL of glacial acetic acid.
- Cooling: Place the flask in an ice bath and cool to <5°C.
- Addition: Add 10 mL of concentrated HNO

  dropwise over 30 minutes. Critical: Maintain temperature below 20°C to prevent dinitration (3,5-dinitro species).[1]
- Reaction: Allow the mixture to warm to room temperature, then heat to 45°C for 1 hour. A red/orange solution will form.
- Quench: Pour the reaction mixture into 200 mL of crushed ice/water.
- Isolation: The 5-NSA precipitates as a yellow solid.[1] Filter, wash with cold water, and recrystallize from aqueous ethanol.[4]
  - Expected Yield: ~60-80%[1]
  - Melting Point: 228-230°C [1].[1]

Phase 2: Esterification (Protection)

Objective: Synthesize Methyl 5-nitrosalicylate. Rationale: Protecting the carboxylic acid as a methyl ester prevents competitive alkylation of the carboxylate during the subsequent step, forcing the alkyl halide to react solely with the phenolic oxygen.

Protocol:

- Suspend 18.3 g (0.1 mol) of 5-NSA in 150 mL of Methanol (MeOH).
- Add 2 mL of concentrated H

  SO

  carefully.

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- Reflux for 8-12 hours. Monitor by TLC (System: Hexane:EtOAc 7:3).
- Cool to room temperature. The ester often crystallizes out. If not, concentrate the solvent to 50% volume and cool.
- Filter the white/pale yellow crystals.
  - Note: This intermediate is much more soluble in organic solvents than the free acid, facilitating the next step.

Phase 3: O-Alkylation (Williamson Ether Synthesis)

Objective: Synthesize Methyl 5-nitro-2-(hexyloxy)benzoate. Rationale: Using a weak base (

) in a polar aprotic solvent (DMF) favors the formation of the phenoxide ion, which attacks the primary alkyl halide (

).

Reagents:

- Methyl 5-nitrosalicylate (1.0 eq)[1]
- 1-Bromohexane (1.2 eq)[1]
- Potassium Carbonate (

  , anhydrous, 2.0 eq)
- DMF (Dimethylformamide, dry) or Acetone

Protocol:

- Dissolve 19.7 g (0.1 mol) of Methyl 5-nitrosalicylate in 100 mL DMF.
- Add 27.6 g (0.2 mol) of anhydrous

  . Stir for 15 minutes at room temperature.
- Add 19.8 g (0.12 mol) of 1-Bromohexane dropwise.

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- Heat the mixture to 60-80°C for 4-6 hours.
- Workup: Pour the mixture into 500 mL ice water. The product will precipitate or form an oil.
- Extraction: Extract with Ethyl Acetate (3 x 100 mL). Wash organic layer with brine to remove DMF. Dry over

  and concentrate.
- Purification: If necessary, pass through a short silica plug (Hexane/EtOAc).

Phase 4: Hydrolysis & Reduction (Deprotection & Activation)

Objective: Isolate the final target, 5-amino-2-(hexyloxy)benzoic acid.[1]

Step 4a: Hydrolysis

- Dissolve the alkylated ester in Ethanol (50 mL).
- Add 20 mL of 2M NaOH. Reflux for 2 hours.
- Evaporate ethanol. Acidify the aqueous residue with 1M HCl to pH 2.
- Filter the precipitate: 5-nitro-2-(hexyloxy)benzoic acid.

Step 4b: Catalytic Hydrogenation Rationale: Catalytic hydrogenation is cleaner than Fe/HCl reduction, avoiding metal waste and ensuring pharmaceutical-grade purity.[1]

Protocol:

- Dissolve 5.0 g of the nitro-acid in 50 mL Ethanol (or Methanol).[1]
- Add 10% Pd/C catalyst (0.5 g, 10 wt% loading).
- Hydrogenation: Place in a hydrogenation shaker (Parr apparatus) or balloon setup at 30-50 psi

  for 4-6 hours at room temperature.

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- Filtration: Filter through a Celite pad to remove the catalyst. Caution: Pd/C is pyrophoric when dry.[1]
- Crystallization: Concentrate the filtrate. The product, 5-amino-2-(hexyloxy)benzoic acid, typically crystallizes as an off-white solid.[1]
    - Characterization: Check purity via HPLC.[5] Confirm structure via

      H-NMR (Look for disappearance of aromatic nitro-shifted protons and appearance of broad amine peak).

Quality Control & Troubleshooting

Parameter	Specification / Observation	Troubleshooting
Nitration Regioselectivity	>95% 5-isomer	If 3-isomer forms, lower addition temp to <5°C.
Alkylation Conversion	TLC: Disappearance of phenol	If slow, add catalytic KI (Finkelstein) or raise temp to 90°C.
Reduction Completeness	Color change: Yellow Colorless	If incomplete, check pressure or catalyst poisoning (S/Cl contaminants).[1]
Product Stability	Amino acids oxidize in air	Store under Nitrogen/Argon in amber vials.

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